

# Glaucocalyxin D chemical structure and properties

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## Compound of Interest

Compound Name: *Glaucocalyxin D*

Cat. No.: *B12397424*

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An In-Depth Technical Guide to **Glaucocalyxin D**: Chemical Structure, Properties, and Biological Activity

## Introduction

**Glaucocalyxin D** is an ent-kauranoid diterpenoid, a class of natural organic compounds, isolated from the medicinal plant *Rabdosia japonica* (var. *glaucocalyx*). This compound is part of a family of structurally related diterpenoids, including the more extensively studied Glaucocalyxin A. In scientific literature, the terms Glaucocalyxin A and **Glaucocalyxin D** are sometimes used interchangeably, with Glaucocalyxin A being the most researched entity. This guide will synthesize the available data for **Glaucocalyxin D**, and where specified, include data from studies on Glaucocalyxin A (GLA) due to the significant overlap in reported biological activities and nomenclature. **Glaucocalyxin D** has demonstrated significant cytotoxic, anti-inflammatory, and anti-cancer properties, making it a compound of high interest for researchers in pharmacology and drug development.

## Chemical Structure and Properties

**Glaucocalyxin D** belongs to the ent-kaurane diterpenoid family, characterized by a tetracyclic carbon skeleton. Its complex structure is fundamental to its biological activity.

Table 1: Physicochemical Properties of **Glaucocalyxin D**

Property	Value	Reference(s)
IUPAC Name	ent-7 $\beta$ ,14 $\alpha$ -Dihydroxy-16-kauren-3,15-dione	[1]
Synonyms	Glaucocalyxin A, Leucamenin F, Wangzaozin B	[1]
CAS Number	79498-31-0	[1]
Molecular Formula	C <sub>20</sub> H <sub>28</sub> O <sub>4</sub>	[1]
Molecular Weight	332.43 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	219.5 - 220.5 °C	[1]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Poorly soluble in water.	[1]

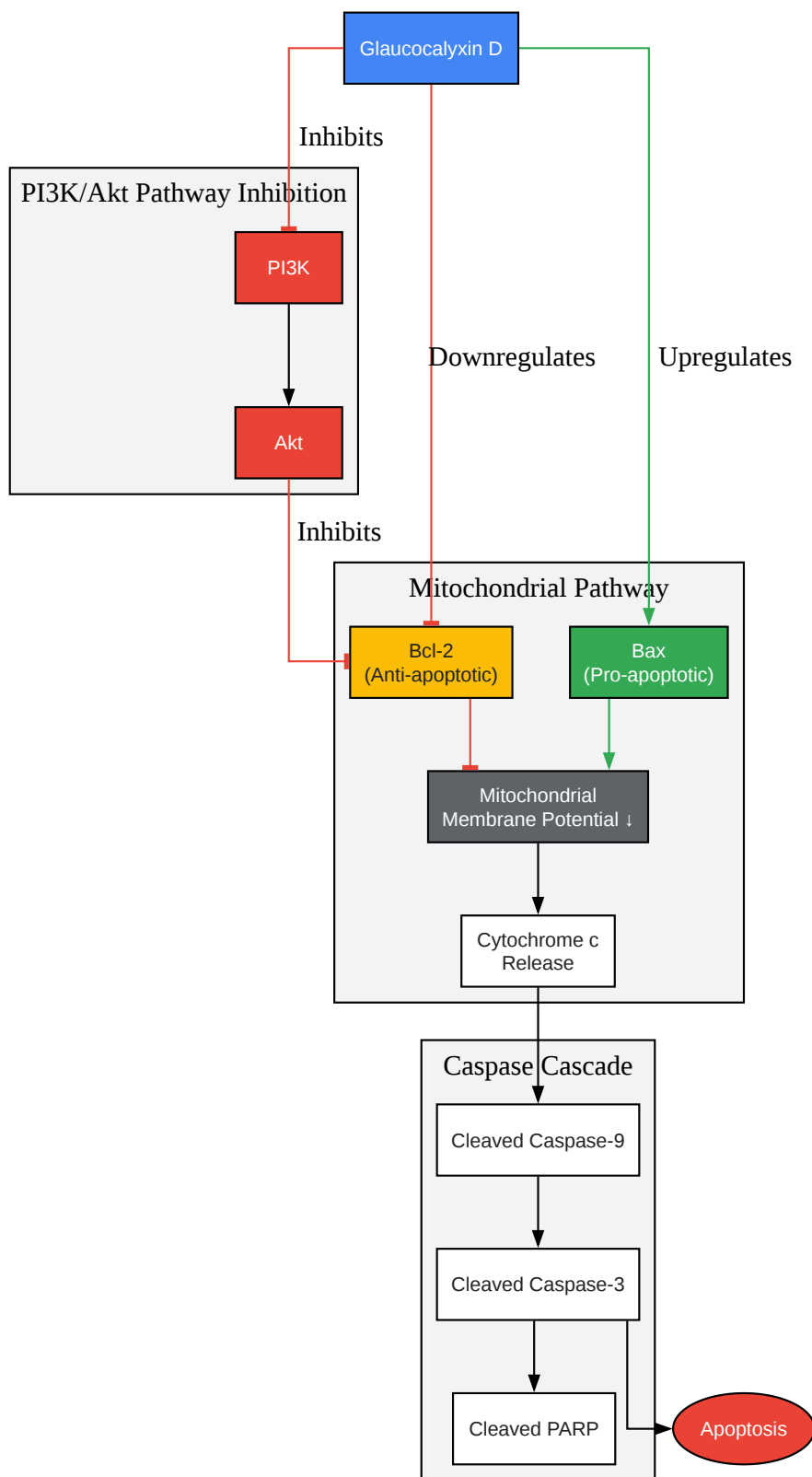
## Biological Activities and Mechanisms of Action

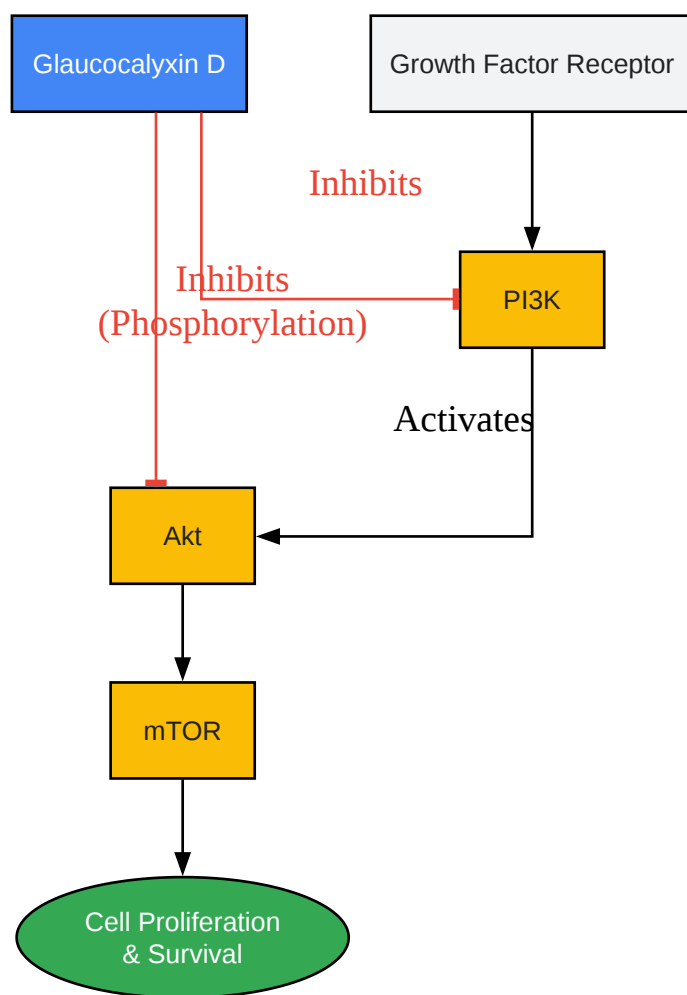
**Glaucocalyxin D** exhibits a range of biological activities, with its anti-cancer and anti-inflammatory effects being the most prominent. These effects are mediated through the modulation of several critical intracellular signaling pathways.

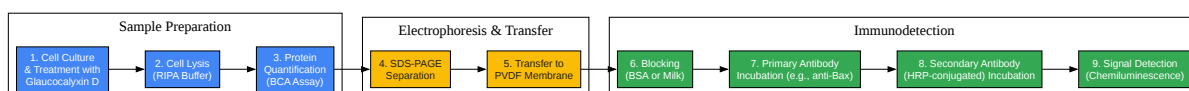
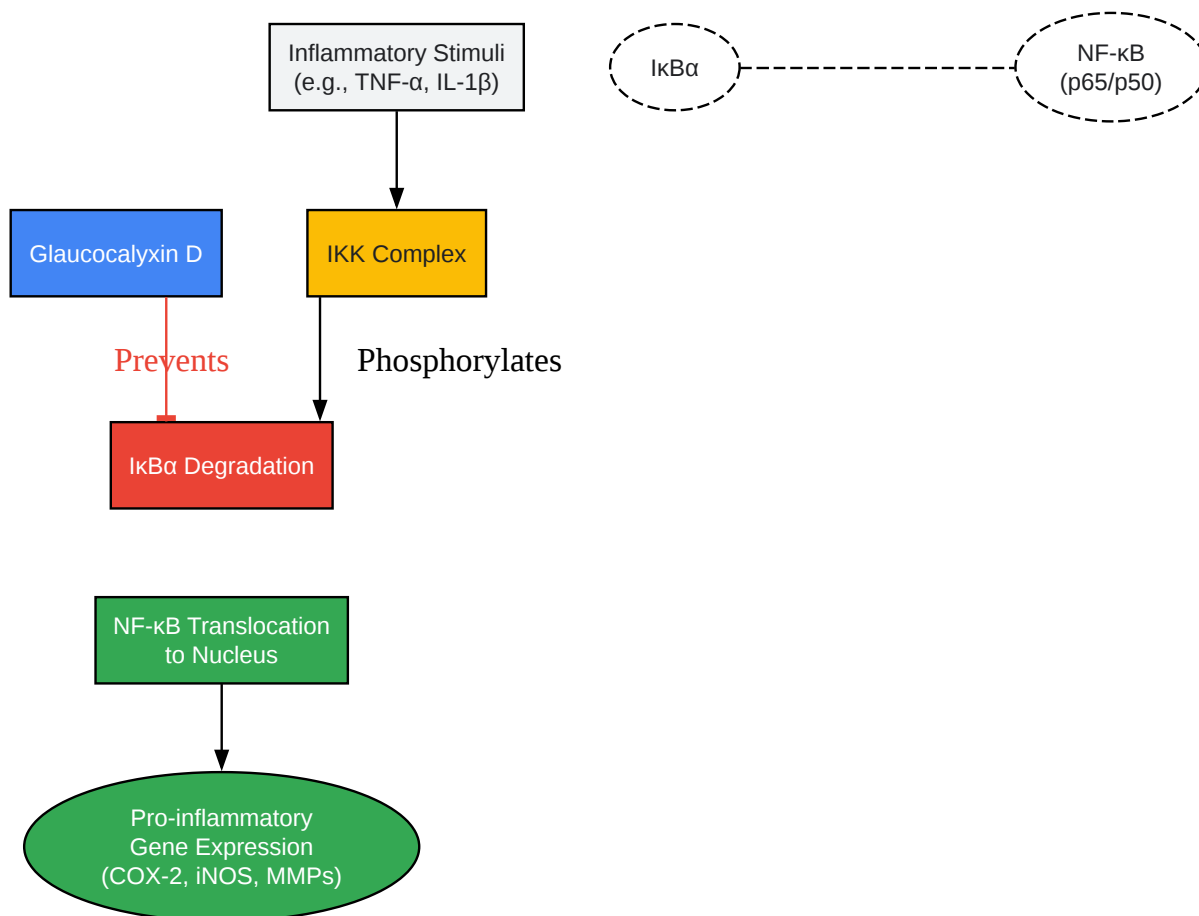
### Anti-Cancer Activity

**Glaucocalyxin D** demonstrates potent cytotoxic effects against various human cancer cell lines. Its primary anti-cancer mechanism involves the induction of apoptosis (programmed cell death) and inhibition of cell proliferation pathways.

1. Induction of Apoptosis: **Glaucocalyxin D** induces apoptosis through the intrinsic mitochondrial pathway. This is achieved by increasing the ratio of the pro-apoptotic protein Bax to the anti-apoptotic protein Bcl-2, which leads to diminished mitochondrial membrane potential and the release of cytochrome c.[2][3] This cascade culminates in the activation of caspase-9 and caspase-3, executing the apoptotic process.[2][3]







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